

An In-depth Technical Guide to the Physicochemical Properties of 2,3-Diethylphenol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Diethylphenol is an organic compound belonging to the alkylphenol family. Characterized by a phenol ring substituted with two ethyl groups at the second and third positions, this compound serves as a significant precursor and intermediate in the synthesis of various pharmaceuticals, agrochemicals, and dyes.[1] A thorough understanding of its physicochemical properties is paramount for its effective application in research and development, particularly in drug design and formulation where properties such as solubility, lipophilicity, and acidity play a crucial role in determining the pharmacokinetic and pharmacodynamic behavior of a molecule. This guide provides a comprehensive overview of the core physicochemical properties of **2,3-Diethylphenol**, detailed experimental protocols for their determination, and visualizations of relevant concepts.

Core Physicochemical Properties

The physicochemical properties of **2,3-Diethylphenol** are summarized in the table below. These parameters are essential for predicting its behavior in various chemical and biological systems.



Property	Value	Source
Molecular Formula	C10H14O	[1]
Molecular Weight	150.22 g/mol	[1]
Melting Point	13.5 °C	[1]
Boiling Point	243 °C	[1]
Density	0.9438 g/cm ³	[1]
рКа	10.37 (Predicted)	
logP (Octanol-Water Partition Coefficient)	3.2 (Computed)	[2]
Solubility	Low in water; moderately soluble in organic solvents like ethanol and ether.[1]	
Appearance	Colorless to pale yellow liquid	[1]

Experimental Protocols

Accurate determination of physicochemical properties is fundamental for chemical characterization. The following are detailed methodologies for key experiments, adapted from established protocols for phenolic compounds.

Determination of Melting Point

The melting point of **2,3-Diethylphenol** can be determined using a standard capillary melting point apparatus.

Methodology:

- A small, dry sample of 2,3-Diethylphenol is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.



- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the first drop of liquid appears and the temperature at which the
 entire solid has melted are recorded. The range between these two temperatures is reported
 as the melting point.

Determination of Boiling Point

The boiling point can be determined using the distillation method.

Methodology:

- A sample of 2,3-Diethylphenol is placed in a distillation flask.
- The flask is fitted with a condenser and a thermometer, with the thermometer bulb positioned just below the side arm of the flask.
- The flask is heated gently.
- The temperature is recorded when the liquid boils and a stable temperature is observed on the thermometer as the vapor condenses. This stable temperature is the boiling point.

Determination of Octanol-Water Partition Coefficient (logP)

The octanol-water partition coefficient (logP) is a measure of a compound's lipophilicity and is crucial for predicting its absorption, distribution, metabolism, and excretion (ADME) properties. The shake-flask method is a common technique for its experimental determination.

Methodology:

- A solution of **2,3-Diethylphenol** of a known concentration is prepared in n-octanol.
- An equal volume of water is added to the octanol solution in a separatory funnel.
- The funnel is shaken vigorously for a set period to allow for the partitioning of the solute between the two phases.

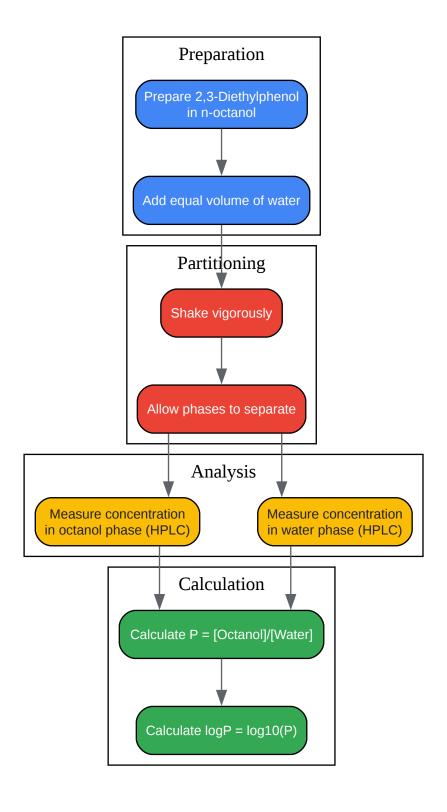






- The mixture is then allowed to stand until the two phases have completely separated.
- The concentration of **2,3-Diethylphenol** in both the n-octanol and water phases is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
- The logP is then calculated as the base-10 logarithm of P.





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Caption: Experimental workflow for determining the logP of **2,3-Diethylphenol**.

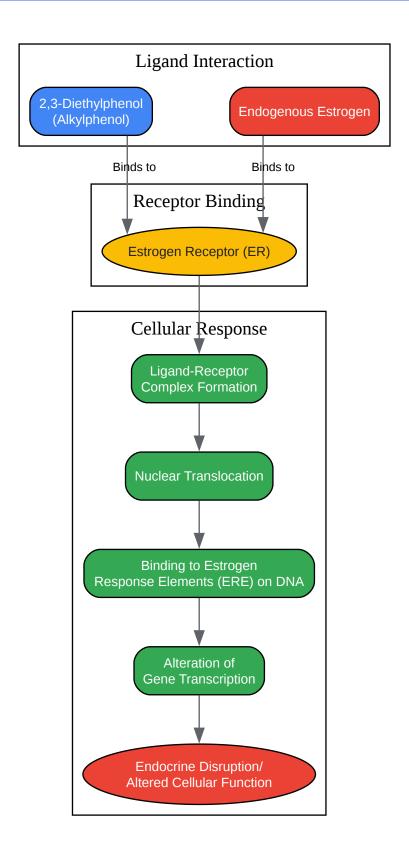


Biological Activity and Mechanism of Action

Alkylphenols, including **2,3-Diethylphenol**, are known to exhibit biological activity. Research has indicated that **2,3-diethylphenol** possesses antimicrobial properties, making it a candidate for use in disinfectants and preservatives.[1] Furthermore, many alkylphenols are recognized as endocrine-disrupting chemicals (EDCs).[3] They can mimic endogenous hormones, such as estrogen, and interfere with the endocrine system.

The diagram below illustrates a generalized mechanism of action for endocrine disruption by an alkylphenol.





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Caption: Generalized mechanism of endocrine disruption by alkylphenols.



Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of **2,3-Diethylphenol**, essential for its application in scientific research and drug development. The provided data, experimental protocols, and conceptual diagrams offer a comprehensive resource for professionals working with this versatile compound. Further research into the specific biological interactions and toxicological profile of **2,3-Diethylphenol** will continue to enhance its safe and effective utilization in various scientific and industrial fields.

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